

# Unveiling a Chemical Enigma: The Case of 4-Hydroxymonic Acid

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## Compound of Interest

Compound Name: 4-Hydroxymonic acid

Cat. No.: B138195

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A comprehensive review of scientific literature and chemical databases reveals a notable absence of information regarding the natural sources and discovery of **4-Hydroxymonic acid**. This compound, while cataloged with a chemical identifier (CID 6443707), does not appear as a known natural product, a metabolite in established biosynthetic pathways, or a compound with a documented history of discovery from a natural source.

Extensive searches across scientific and patent databases have failed to yield any publications detailing the isolation of **4-Hydroxymonic acid** from microorganisms, plants, or any other natural origin. Furthermore, its role as a precursor, intermediate, or derivative in the well-documented biosynthesis of the closely related monic and pseudomonic acids has not been established. This suggests that **4-Hydroxymonic acid** may be a synthetic compound, a minor, uncharacterized metabolite, or potentially a misnomer in some contexts.

In light of this, this technical guide will focus on the extensively studied and structurally related class of compounds: the pseudomonic acids. This family of natural products, produced by the bacterium *Pseudomonas fluorescens*, is the origin of the "monic acid" nomenclature and represents a field of significant interest to researchers, scientists, and drug development professionals. The information presented herein on pseudomonic acids provides a relevant and valuable framework for understanding the broader chemical space to which **4-Hydroxymonic acid** may belong.

# The Pseudomonic Acids: Natural Sources and Discovery

The most prominent member of this class is pseudomonic acid A, widely known as the antibiotic mupirocin. The discovery and development of mupirocin is a landmark in the field of natural product antibiotics.

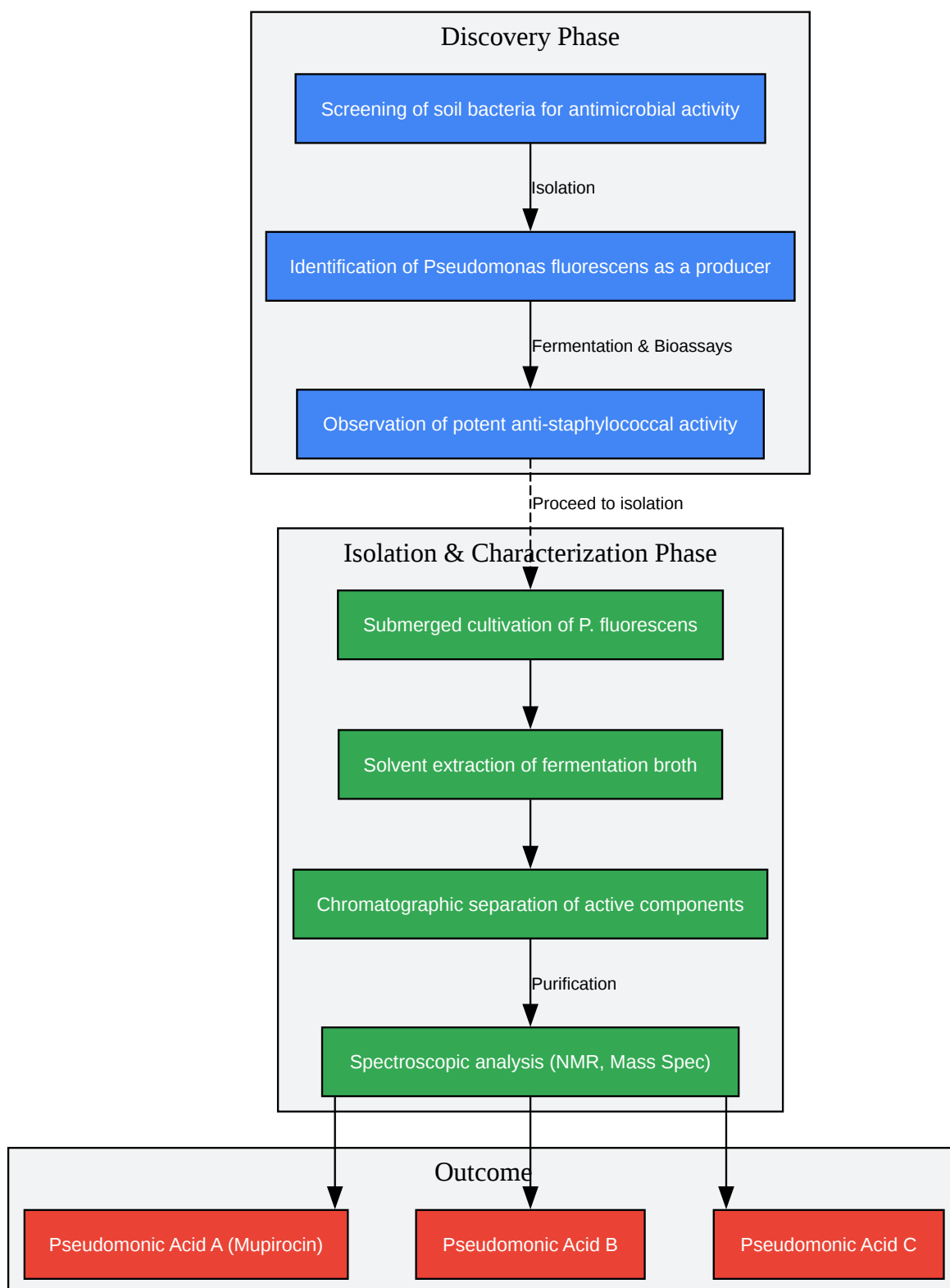
## Natural Production

The primary natural source of pseudomonic acids is the bacterium *Pseudomonas fluorescens*. Various strains of this bacterium are known to produce a mixture of these compounds, with pseudomonic acid A being the major component.

Compound	Producing Organism	Typical Production Notes
Pseudomonic acid A (Mupirocin)	<i>Pseudomonas fluorescens</i>	Major component of the antibiotic complex.
Pseudomonic acid B	<i>Pseudomonas fluorescens</i>	An 8-hydroxy derivative of pseudomonic acid A.
Pseudomonic acid C	<i>Pseudomonas fluorescens</i>	Lacks the epoxide ring found in pseudomonic acid A.
Pseudomonic acid D	<i>Pseudomonas fluorescens</i>	Differs in the fatty acid side chain.

## Discovery Timeline

The discovery of pseudomonic acids was a result of systematic screening for antibiotic-producing microorganisms.



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